

# Performance Validation of Advanced Elastomers in Demanding Healthcare Applications: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Machiline*

Cat. No.: *B1204027*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of a new, high-performance thermoplastic elastomer, Michelin BioElast™, against established materials used in critical biopharmaceutical applications, specifically peristaltic pump tubing. The selection of appropriate fluid-contact materials is paramount to ensure drug product purity, manufacturing efficiency, and patient safety.[1][2] This document presents supporting experimental data from head-to-head studies and details the rigorous protocols used to generate this information.

## Material Performance Comparison

The primary function of peristaltic pump tubing in bioprocessing is to transfer high-value process fluids and drug products without compromising their quality.[3] Key performance attributes include low particle generation (spallation), high durability, and minimal chemical interaction (low extractables and leachables).[3][4]

## Spallation Analysis

Spallation, the shedding of particles from the tubing wall due to the mechanical stress of the pump rollers, is a critical failure mode as it can introduce foreign matter into the final drug product.[3][4][5]

Table 1: Comparative Spallation Data After 24-Hour Peristaltic Pumping

Material	Mean Particle Count ( $\geq 10$ $\mu\text{m/mL}$ )	Mean Particle Count ( $\geq 25$ $\mu\text{m/mL}$ )
Michelin BioElast™	85	9
Silicone (Platinum-cured)	450	55
TPE (Standard Grade)	210	25

Data represents the average of 5 samples per material, tested according to the protocol in Section 2.1.

## Pump Durability and Longevity

Tubing failure during a production run can lead to costly downtime and loss of product. Enhanced durability is a key advantage, particularly in continuous bioprocessing.[6] Silicone tubing is known for its longevity, while TPEs offer a cost-effective alternative.[7][8]

Table 2: Pump Life Until Failure at 600 RPM

Material	Average Pump Life (Hours)
Michelin BioElast™	> 120
Silicone (Platinum-cured)	75
TPE (Standard Grade)	48

Failure is defined as the rupture of the tubing wall. Data is the average of 5 samples per material.

## Extractables & Leachables (E&L) Profile

Extractables are compounds that can be drawn from a material under exaggerated conditions, while leachables are those that migrate into the drug product under normal process conditions.[9][10] Minimizing these impurities is essential for regulatory compliance and product safety.[9][11]

Table 3: Standardized Extractables Profile (USP <665> Protocol)

Material	Total Organic Carbon (TOC)	Non-Volatile Residue (NVR)
Michelin BioElast™	< 15 µg/mL	< 10 µg/mL
Silicone (Platinum-cured)	< 50 µg/mL	< 35 µg/mL
TPE (Standard Grade)	< 75 µg/mL	< 50 µg/mL

Extraction performed using a 50% ethanol solution as a model solvent.[\[11\]](#)

## Experimental Protocols

Detailed and standardized methodologies are crucial for generating reproducible and comparable data.

### Spallation Testing Protocol

This protocol is designed to quantify the particulate matter shed from tubing during simulated use in a peristaltic pump.

- Setup: A 24-inch segment of test tubing is installed in a 3-roller peristaltic pump head.
- Fluid: A closed loop of 500 mL of Water for Injection (WFI) is circulated through the tubing.
- Operation: The pump is operated continuously at 400 RPM for 24 hours at ambient temperature.[\[4\]](#)
- Sampling: The entire fluid volume is collected post-operation.
- Analysis: The fluid is analyzed for particulate matter using imaging flow cytometry, quantifying particles at  $\geq 10\text{ }\mu\text{m}$  and  $\geq 25\text{ }\mu\text{m}$ , in alignment with USP <788> standards.

### Extractables & Leachables (E&L) Protocol

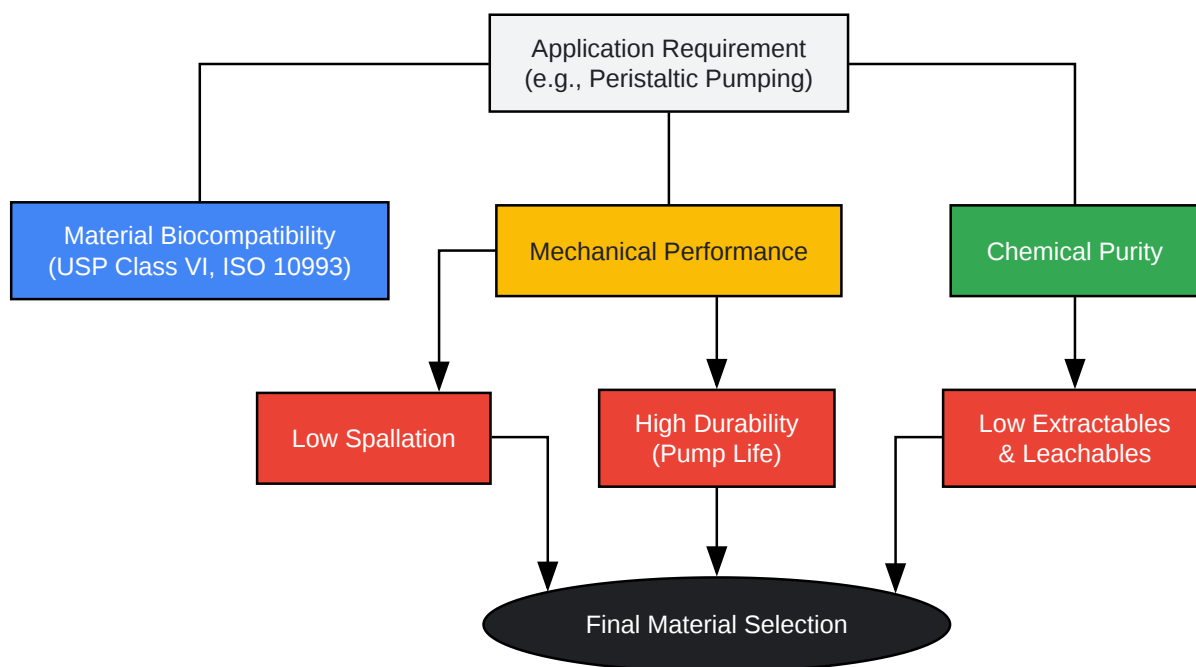
This protocol follows the risk-based framework outlined in USP <665> to characterize the chemical compounds that may migrate from the material.[\[9\]](#)[\[10\]](#)[\[12\]](#)

- Preparation: Sample materials are sectioned to achieve a standardized surface-area-to-volume ratio.
- Extraction: Samples are exposed to multiple extraction solvents (e.g., purified water, 50% ethanol, hexane) representing a range of polarities.[10] The extraction is performed at 50°C for 72 hours.
- Analysis: The extracts are analyzed using a suite of techniques to identify and quantify organic and inorganic compounds.[9] This includes:
  - LC-MS: For non-volatile organic compounds.
  - GC-MS: For volatile and semi-volatile organic compounds.
  - ICP-MS: For elemental impurities.
- Reporting: Results are reported based on the Analytical Evaluation Threshold (AET), ensuring toxicological relevance.

## Visualized Workflows and Relationships

### Material Selection Logic

The selection of a bioprocess material is a multi-faceted decision that balances performance, regulatory compliance, and application-specific needs.

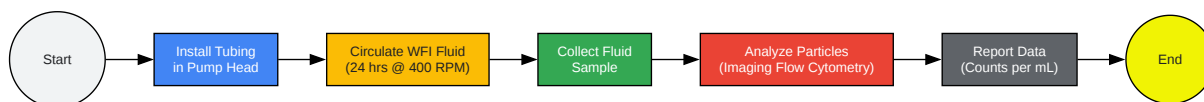


[Click to download full resolution via product page](#)

Caption: Logical flow for selecting a high-performance bioprocess material.

## Experimental Workflow: Spallation Analysis

The following diagram outlines the step-by-step process for conducting the spallation analysis described in Section 2.1.



[Click to download full resolution via product page](#)

Caption: Standardized experimental workflow for spallation testing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Silicone Tubing vs. TPE Tubing: How to Choose the Right Solution for Bioprocesses | Venair [venair.com]
- 2. biopharminternational.com [biopharminternational.com]
- 3. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 4. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 5. researchgate.net [researchgate.net]
- 6. professionalplastics.com [professionalplastics.com]
- 7. Choosing the Right Path: TPE vs. Silicone Biopharmaceutical Tubing [kentelastomer.com]
- 8. TPE vs. Silicone Biopharmaceutical Tubing for Optimal Performance - Top Precision Fluid Component Connector Manufacturers for Medical, Biopharma, Dental and more! [brevet.com]
- 9. USP <665>, USP<1665> or BPOG Extractables and Leachables for Bioprocessing Single-Use Systems [intertek.com]
- 10. solvias.com [solvias.com]
- 11. pharmtech.com [pharmtech.com]
- 12. USP 665 and 1665 - BA Sciences [basciences.com]
- To cite this document: BenchChem. [Performance Validation of Advanced Elastomers in Demanding Healthcare Applications: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204027#validation-of-the-performance-of-michelin-s-materials-in-demanding-healthcare-applications]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)